

Basolite F300: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Basolite F300*

Cat. No.: *B12053979*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Basolite F300**, a metal-organic framework (MOF) produced by BASF. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the material's properties and associated hazards.

Chemical and Physical Properties

Basolite F300, also known as Fe-BTC, is an iron-based metal-organic framework. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
Chemical Formula	C ₉ H ₃ FeO ₆
Molecular Weight	262.96 g/mol
CAS Number	1195763-37-1
Appearance	Solid
Bulk Density	0.16 - 0.35 g/cm ³
Surface Area	120 - 190 m ² /g
Flash Point	Not applicable

Hazard Identification and Classification

Basolite F300 is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The GHS classification and associated hazard statements are detailed below.

Classification	Code	Hazard Statement
Acute Toxicity (Oral), Category 4	H302	Harmful if swallowed.
Skin Irritation, Category 2	H315	Causes skin irritation.
Eye Irritation, Category 2	H319	Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure, Category 2	H371	May cause damage to organs.

GHS Pictograms:



Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety when working with **Basolite F300**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE requirements for the intended use. However, the following are generally recommended:

PPE Type	Specification
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator should be worn if dust is generated and engineering controls are insufficient.
Skin and Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: No specific fire or explosion hazard has been identified.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

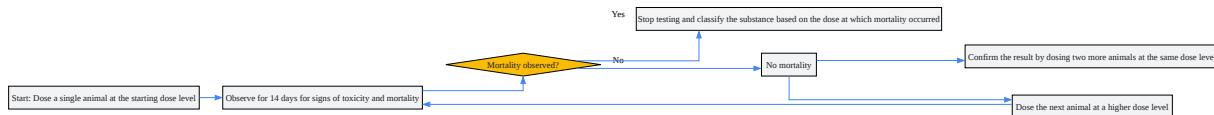
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations.

Experimental Protocols for Hazard Determination

The GHS hazard classifications for **Basolite F300** are based on standardized experimental protocols, likely following the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. The following sections provide an overview of the presumed methodologies.

Acute Oral Toxicity (Presumed: OECD Guideline 423)

This method is designed to determine the acute oral toxicity of a substance. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

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Caption: Presumed workflow for Acute Oral Toxicity testing (OECD 423).

Skin Irritation (Presumed: OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation. [5][6][7][8][9]

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Caption: Presumed workflow for Skin Irritation testing (OECD 404).

Eye Irritation (Presumed: OECD Guideline 405)

This method assesses the potential of a substance to cause eye irritation or damage. [10][11][12][13][14]

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Caption: Presumed workflow for Eye Irritation testing (OECD 405).

Specific Target Organ Toxicity - Single Exposure (STOT-SE)

The classification for STOT-SE suggests that **Basolite F300** may cause damage to specific organs after a single exposure. The target organs are not explicitly specified in the available documentation, but this classification is based on evidence from animal studies or human exposure indicating a significant, non-lethal toxic effect on specific organs. The experimental protocol would involve exposing animals to the substance once and observing them for signs of organ-specific toxicity.

Conclusion

Basolite F300 is a valuable material for research and development; however, it is essential to handle it with care due to its hazardous properties. This guide provides a foundation for safe handling and emergency preparedness. Researchers, scientists, and drug development professionals should always consult the most up-to-date and complete Safety Data Sheet provided by the supplier before working with this material and perform a thorough risk assessment for their specific application.

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